Ombuoside: Pharmacokinetic Profiling & Bioavailability Assessment Strategies

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Compound of Interest

Compound Name:	*Ombuoside*
CAS No.:	*20188-85-6*
Cat. No.:	*B190372*

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Executive Summary

Ombuoside (

) is a flavonoid glycoside isolated from Gynostemma pentaphyllum and Phytolacca dioica. Structurally, it is the 3-O-rutinoside of Ombuin (7,4'-dimethylquercetin). Like most flavonoid rutinosides, **Ombuoside** exhibits a "zero-to-low" oral bioavailability in its native form due to its high molecular weight (638.6 g/mol) and hydrophilicity, which prevent passive diffusion across the intestinal epithelium.

The Pharmacokinetic Challenge: The absorption of **Ombuoside** is rate-limited by microbial hydrolysis. It acts as a prodrug, requiring deglycosylation by colonic microflora to release the lipophilic aglycone, Ombuin, which is then absorbed. Therefore, any PK study must monitor both the parent glycoside (often negligible in plasma) and the bioactive aglycone (and its glucuronides).

Physicochemical Profile & Analytical Targets[1][2][3][4][5][6][7]

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Before initiating in vivo studies, the analyte profile must be defined.

Parameter	Ombuoside (Parent)	Ombuin (Aglycone/Metabolite)
Structure	7,4'-di-O-methylquercetin-3-rutinoside	7,4'-di-O-methylquercetin
MW	638.6 g/mol	330.3 g/mol
LogP (Predicted)	~0.5 (Low Permeability)	~2.8 (Moderate Permeability)
Primary Matrix	Gut Lumen (Unabsorbed)	Plasma (Absorbed Species)
Detection Mode	LC-MS/MS (ESI Negative)	LC-MS/MS (ESI Negative)

Metabolic Fate & Mechanism of Absorption

Understanding the metabolic pathway is critical for selecting the correct plasma analytes. **Ombuoside** cannot be absorbed intact in the small intestine due to the rutinoside sugar moiety. [1]

Mechanism:

- Ingestion: **Ombuoside** passes through the stomach and small intestine largely unchanged.
- Hydrolysis: In the colon, microbiota-secreted

  -L-rhamnosidases and

  -D-glucosidases cleave the rutinose sugar, releasing Ombuin.
- Absorption: Ombuin is absorbed into enterocytes.
- Phase II Metabolism: Ombuin undergoes rapid glucuronidation and sulfation in the liver (First-Pass Effect).
- Circulation: The major circulating species are likely Ombuin-glucuronides or Ombuin-sulfates, not free Ombuin.

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Visualization: Metabolic Pathway

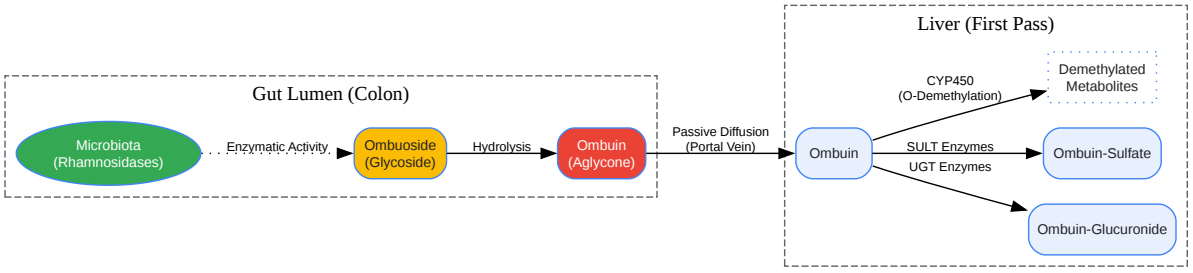

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Figure 1: The obligatory metabolic activation of **Ombuoside**. Note that the parent compound is rarely detected in systemic circulation.

Analytical Protocol: LC-MS/MS Method Development

To accurately quantify bioavailability, a sensitive UPLC-MS/MS method is required.[2]

Instrumentation & Conditions[5][9][10]

- System: UPLC coupled with Triple Quadrupole Mass Spectrometer (e.g., Waters Xevo TQ-S or Sciex Triple Quad).
- Column: C18 Reverse Phase (e.g., ACQUITY UPLC BEH C18, 1.7 µm, 2.1 × 50 mm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: Acetonitrile (ACN).

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- Gradient: 10% B to 90% B over 5 minutes.

MS/MS Transitions (ESI Negative Mode)

Since commercial standards for metabolites may be unavailable, use Enzymatic Hydrolysis (Glucuronidase/Sulfatase) on plasma samples to convert conjugates back to Ombuin for total aglycone quantification.

Analyte	Precursor Ion ( )	Product Ion ( )	Cone Voltage (V)	Collision Energy (eV)
Ombuoside	637.2	329.1 (Aglycone)	40	35
Ombuin	329.1	314.1 (loss)	35	25
Ombuin (Qual)	329.1	299.1 (loss)	35	30
IS (Rutin)	609.1	300.0 (Quercetin)	40	35

> *Critical Validating Step: Perform a fragmentation scan on the pure standard of **Ombuoside** to confirm the 637.2 -> 329.1 transition. The loss of 308 Da corresponds to the neutral loss of the rutinose moiety.*

In Vivo Pharmacokinetic Study Protocol

This protocol is designed for a rodent model (Sprague-Dawley Rats) to determine Absolute Bioavailability (

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).

Experimental Groups

- Group A (IV Bolus): **Ombuoside** dissolved in DMSO:PEG400:Saline (5:40:55). Dose: 2 mg/kg.
  - Purpose: Define clearance (
) and Volume of Distribution (
).
- Group B (Oral Gavage): **Ombuoside** suspended in 0.5% CMC-Na. Dose: 20–50 mg/kg.
  - Purpose: Determine absorption profile (
    ,
    ,
).

Blood Sampling Schedule

Due to the "double-peak" phenomenon often seen with enterohepatic recycling of flavonoids, sampling must extend to 24-48 hours.

- Timepoints: Pre-dose, 0.083, 0.25, 0.5, 1, 2, 4, 6, 8, 12, 24, and 48 h.
- Matrix: Plasma (heparinized). Centrifuge at 4°C, 3000xg for 10 min. Store at -80°C.

Sample Preparation (Protein Precipitation)

- Thaw plasma on ice.
- Add 50 µL plasma + 10 µL Internal Standard (Rutin or Hesperidin).
- Hydrolysis Step (Optional but Recommended): Add

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-glucuronidase/sulfatase in acetate buffer (pH 5.0). Incubate at 37°C for 45 mins. This allows quantification of "Total Ombuin".

- Add 150 µL cold Acetonitrile to precipitate proteins.
- Vortex (1 min) and Centrifuge (10 min, 12,000 rpm).
- Inject supernatant into UPLC-MS/MS.

Data Analysis & Bioavailability Calculation

Non-Compartmental Analysis (NCA)

Use software like WinNonlin or Phoenix to calculate:

- : Maximum plasma concentration.
- : Time to reach

  .
- : Area under the curve (trapezoidal rule).
- : Elimination half-life.[3][2]

Absolute Bioavailability ( )

Workflow Visualization

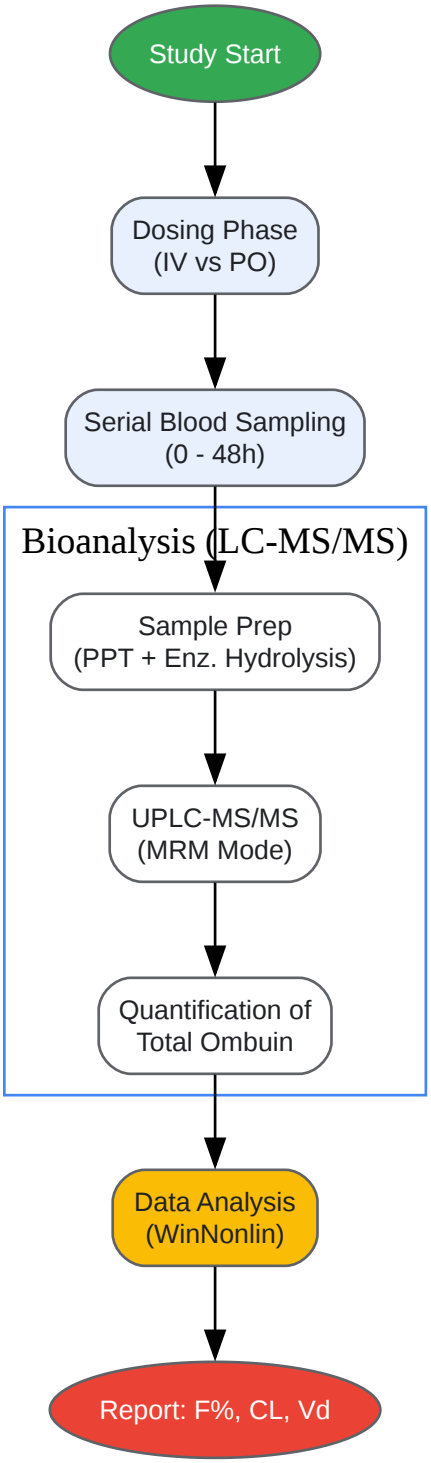

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Figure 2: Step-by-step workflow for the pharmacokinetic evaluation.

Bioavailability Enhancement Strategies

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If (as expected) **Ombuoside** shows

, the following formulation strategies are recommended based on its physicochemical properties:

- Self-Nanoemulsifying Drug Delivery Systems (SNEDDS):
  - Rationale: **Ombuoside** is lipophilic enough in its aglycone form but the glycoside is bulky. SNEDDS can protect the glycoside from hydrolysis or enhance the solubility of the aglycone post-hydrolysis.
- Phytosome Complexation:
  - Rationale: Complexing **Ombuoside** with phosphatidylcholine can enhance membrane permeability, potentially allowing absorption of the intact glycoside via pinocytosis, bypassing the requirement for microbial hydrolysis.
- Nanocrystals:
  - Rationale: Increasing surface area to improve dissolution rate, which is often the rate-limiting step for flavonoids.

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- To cite this document: BenchChem. [Ombuoside: Pharmacokinetic Profiling & Bioavailability Assessment Strategies]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190372/docs#ombuoside-pharmacokinetic-profiling-bioavailability-assessment-strategies]

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